

CP-316819 solubility in DMSO and other solvents.

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Compound of Interest

Compound Name: CP-316819

Cat. No.: B1250721

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Application Notes and Protocols for CP-316819

For Researchers, Scientists, and Drug Development Professionals

CP-316819 is a potent and selective inhibitor of glycogen phosphorylase (GP), with IC_{50} values of 17 nM and 34 nM for human skeletal muscle glycogen phosphorylase a (huSMGPa) and human liver glycogen phosphorylase a (huLGPa), respectively[1][2]. As an antihyperglycemic agent, it plays a crucial role in regulating glycogen metabolism[2]. Under normal glucose conditions, **CP-316819** promotes glycogen accumulation. However, it allows for the utilization of glycogen stores when glucose levels are low[1][3]. This unique characteristic makes it a valuable tool in studying metabolic pathways and for therapeutic research, particularly in the context of type 2 diabetes and neuroprotection during hypoglycemia[2][3][4].

Solubility Data

The solubility of **CP-316819** in various solvents is a critical factor for the design and execution of in vitro and in vivo studies. The compound exhibits good solubility in common organic solvents like Dimethyl Sulfoxide (DMSO) and ethanol.

| Solvent | Maximum Concentration (mM) | Maximum Concentration (mg/mL) |
|---------|----------------------------|-------------------------------|
| DMSO | 100 mM[2] | 40 mg/mL[5], 41.59 mg/mL |
| Ethanol | 100 mM[2] | 41.59 mg/mL |

Note: The molecular weight of **CP-316819** is 415.87 g/mol [2]. The provided solubility data is for guidance, and it is recommended to refer to the batch-specific certificate of analysis for precise values.

Experimental Protocols

1. Preparation of Stock Solutions

To prepare a stock solution of **CP-316819**, the following protocol can be used:

- Materials:
 - **CP-316819** powder
 - Dimethyl Sulfoxide (DMSO), tissue culture grade[6]
 - Sterile microcentrifuge tubes or vials
- Procedure:
 - Based on the desired molarity, calculate the required mass of **CP-316819** using its molecular weight (415.87 g/mol). For example, to prepare 1 mL of a 100 mM stock solution, 41.59 mg of **CP-316819** is needed.
 - Weigh the calculated amount of **CP-316819** powder and place it in a sterile vial.
 - Add the appropriate volume of DMSO to the vial.
 - Vortex or sonicate the solution until the compound is completely dissolved, resulting in a clear solution.
- Storage:
 - Stock solutions should be aliquoted to avoid repeated freeze-thaw cycles[1].
 - Store at -20°C for up to 1 month or at -80°C for up to 6 months[1].

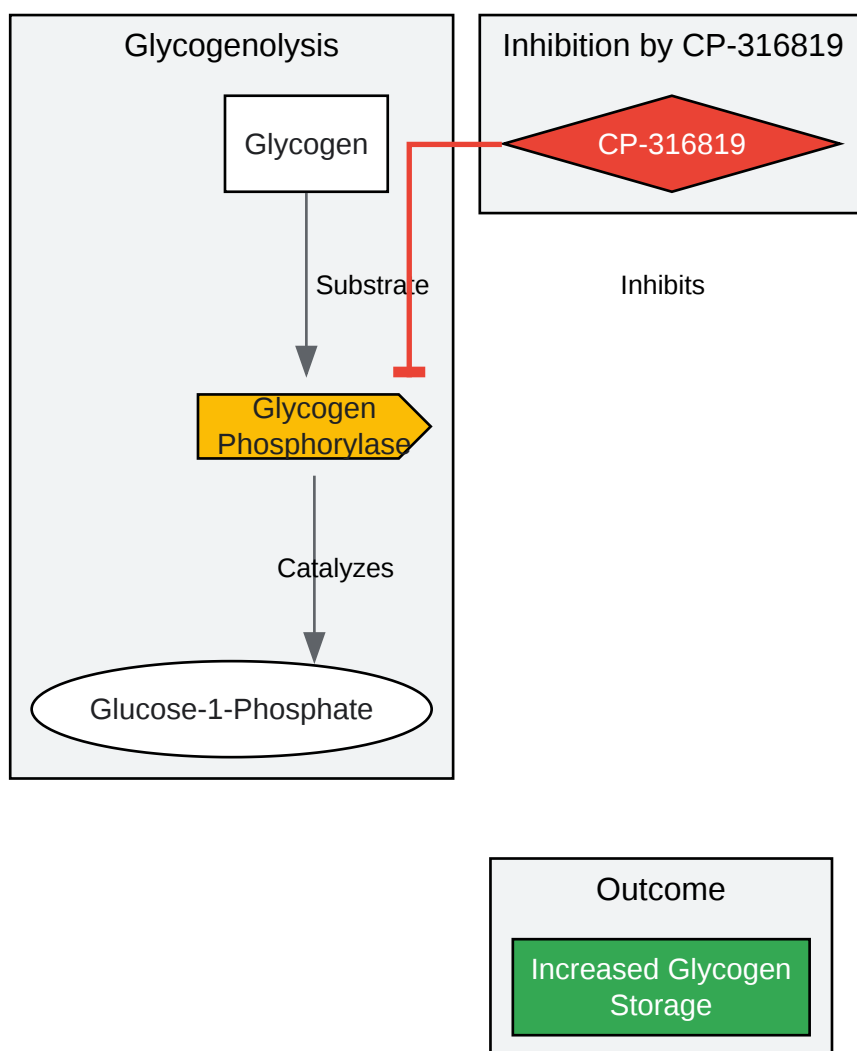
2. Preparation of Working Solutions for In Vivo Studies

For in vivo experiments, a clear working solution can be prepared from the DMSO stock solution using co-solvents. The following is an example protocol:

- Materials:
 - **CP-316819** DMSO stock solution (e.g., 20.8 mg/mL)[1]
 - PEG300
 - Tween-80
 - Saline
 - Corn oil
- Procedure for a PEG300/Tween-80/Saline formulation (yields ≥ 2.08 mg/mL):
 - To prepare 1 mL of the working solution, take 100 μ L of the 20.8 mg/mL DMSO stock solution.
 - Add 400 μ L of PEG300 and mix thoroughly.
 - Add 50 μ L of Tween-80 and mix until the solution is homogeneous.
 - Add 450 μ L of Saline to reach the final volume of 1 mL and mix well.
- Procedure for a Corn oil formulation (yields ≥ 2.08 mg/mL):
 - To prepare 1 mL of the working solution, take 100 μ L of the 20.8 mg/mL DMSO stock solution.
 - Add 900 μ L of Corn oil and mix thoroughly until a clear solution is obtained.
- Note: When preparing working solutions, it is crucial to first have a clear stock solution and then add the co-solvents sequentially[1]. The stability of these formulations for long-term dosing should be considered[1].

Signaling Pathway and Mechanism of Action

CP-316819 exerts its effects by inhibiting glycogen phosphorylase, the enzyme responsible for breaking down glycogen into glucose-1-phosphate (glycogenolysis). By inhibiting this enzyme, **CP-316819** promotes the net accumulation of glycogen.



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Caption: Inhibition of Glycogen Phosphorylase by **CP-316819**.

Experimental Workflow: In Vitro Enzyme Inhibition Assay

The following diagram outlines a typical workflow for assessing the inhibitory activity of **CP-316819** on glycogen phosphorylase in an in vitro setting.



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Caption: Workflow for an in vitro glycogen phosphorylase inhibition assay.

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